

Application Notes & Protocols for 1-Bromo-1-nitrocyclobutane

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Compound of Interest

Compound Name: 1-Bromo-1-nitrocyclobutane

Cat. No.: B3037636

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Abstract

This document provides a comprehensive guide to the safe handling, use, and disposal of **1-Bromo-1-nitrocyclobutane** (CAS No. 51175-81-6). As a specialized reagent with potential applications in pharmaceutical and chemical synthesis, understanding its properties and associated hazards is paramount for ensuring laboratory safety. Due to the limited publicly available toxicological data for this specific compound, these protocols are grounded in established best practices for handling highly reactive and potentially hazardous chemicals, drawing upon safety data from structurally analogous α -halonitroalkanes and substituted nitroaromatics.[1][2] This guide is intended for researchers, chemists, and drug development professionals.

Hazard Identification and Risk Assessment

1-Bromo-1-nitrocyclobutane belongs to the α -halonitroalkane class of compounds. The presence of both a nitro group and a halogen on the same carbon atom can significantly influence the molecule's reactivity and toxicological profile.[3] A thorough risk assessment must be conducted before any work begins, assuming the compound is hazardous.

1.1. Anticipated Toxicological Hazards

Based on safety data for analogous compounds such as 1-bromo-4-nitrobenzene, the following hazards should be anticipated[4][5]:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[4]
- Irritation: Causes serious eye irritation and skin irritation.[4][5]
- Respiratory Effects: May cause respiratory irritation.[4][5]
- Systemic Health Effects: Potential for organ damage through prolonged or repeated exposure.[4]

1.2. Chemical Reactivity Hazards

- Thermal Stability: While specific data is unavailable, nitroalkanes can be thermally sensitive. Avoid strong heating unless required by a validated procedure.
- Incompatibilities: Avoid contact with strong bases (may cause elimination reactions), strong oxidizing agents, and strong reducing agents.
- Decomposition: Hazardous decomposition products may include nitrogen oxides (NO_x), carbon monoxide, and hydrogen bromide gas.

1.3. Quick Reference Data Table

Property	Value	Source(s)
Chemical Name	1-Bromo-1-nitrocyclobutane	N/A
CAS Number	51175-81-6	[6][7]
Molecular Formula	C ₄ H ₆ BrNO ₂	[8]
Molecular Weight	~179.00 g/mol	[7][8]
Appearance	Light yellow solid (Anticipated)	[9][10]
Anticipated Hazards	Harmful (Oral, Dermal, Inhalation), Skin/Eye Irritant, Respiratory Irritant, Potential for Organ Damage	[4][5]

Risk Mitigation and Safety Controls

A multi-layered approach to safety, incorporating engineering controls, administrative procedures, and personal protective equipment (PPE), is mandatory.

2.1. Engineering Controls

- **Chemical Fume Hood:** All manipulations of **1-Bromo-1-nitrocyclobutane**, including weighing, transferring, and reaction setup, must be performed inside a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)[\[11\]](#)[\[12\]](#)
- **Ventilation:** Ensure the laboratory is well-ventilated.
- **Safety Equipment:** A safety shower and eyewash station must be readily accessible and tested regularly.[\[4\]](#)

2.2. Personal Protective Equipment (PPE) Proper PPE is the final line of defense and must be worn at all times when handling this compound.

- **Eye and Face Protection:** Chemical safety goggles in combination with a face shield are required to protect against splashes and potential explosions.[\[2\]](#)
- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile gloves for incidental contact). For extended handling or immersion, consult a glove compatibility chart. Always inspect gloves for tears or holes before use.[\[12\]](#)[\[13\]](#)
- **Body Protection:** A flame-resistant lab coat must be worn and fully buttoned.[\[2\]](#)[\[12\]](#) Do not wear clothing made of synthetic materials, which can melt and adhere to the skin in a fire.[\[2\]](#)
- **Footwear:** Wear closed-toe shoes.[\[12\]](#)

Standard Operating Protocols

Adherence to these protocols is critical for minimizing risk. Never work alone when handling this or other highly reactive chemicals.[\[2\]](#)[\[12\]](#)

3.1. Storage and Transportation

- Store **1-Bromo-1-nitrocyclobutane** in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)
- Keep the container tightly sealed to prevent moisture ingress or sublimation.[\[4\]](#)
- Store separately from incompatible materials such as strong bases, acids, and oxidizing agents.[\[12\]](#)
- When transporting, use a secondary, shatter-proof container.

3.2. Step-by-Step Handling Protocol: Weighing and Preparing a Solution

This protocol outlines the essential steps for safely handling the solid compound and preparing a solution for a reaction.

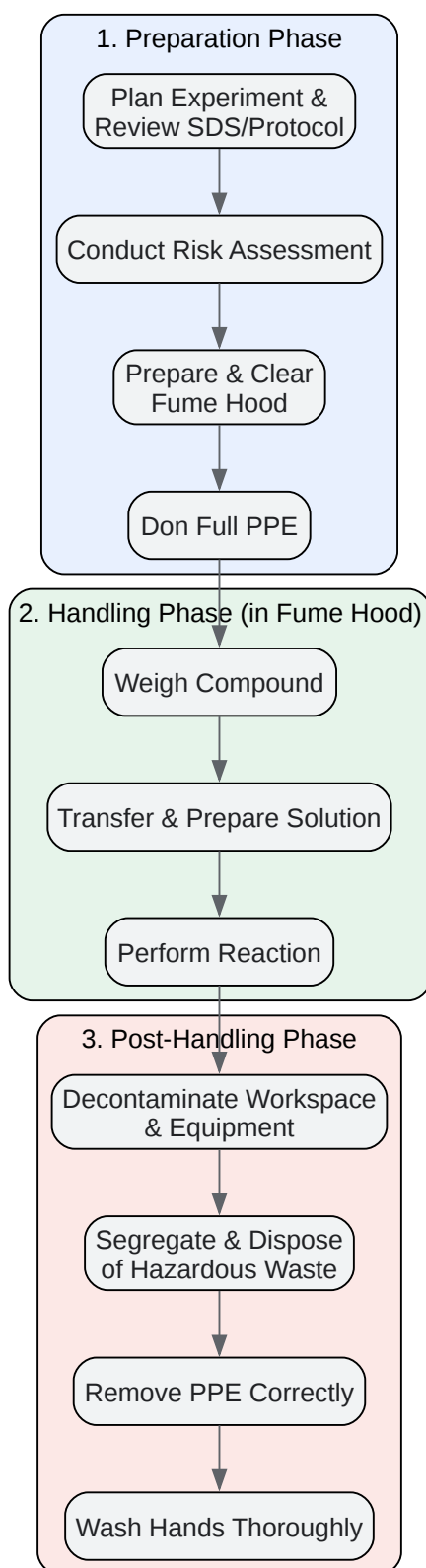
Preparation (Pre-Operation)

- Clear Workspace: Ensure the chemical fume hood is clean and free of unnecessary equipment, chemicals, and combustible materials.[\[2\]](#)
- Verify Safety Equipment: Confirm the fume hood is functioning correctly and that the eyewash station and safety shower are unobstructed.
- Don PPE: Put on all required PPE as described in Section 2.2.

Execution (Handling) 4. Equilibration: Allow the container of **1-Bromo-1-nitrocyclobutane** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture. 5. Transfer: Inside the fume hood, carefully open the container. 6. Weighing: Using a spatula, transfer the desired amount of solid to a tared weighing boat or glass vial. Perform this action gently to avoid creating airborne dust. 7. Container Sealing: Immediately and securely close the main container of **1-Bromo-1-nitrocyclobutane**. 8. Solution Preparation: Place a flask containing the desired solvent on a stir plate within the fume hood. Slowly add the weighed **1-Bromo-1-nitrocyclobutane** to the solvent while stirring. Do not add solvent to the solid. 9. Monitor: Observe for any signs of an exothermic reaction (heat generation). If necessary, have an ice bath ready for cooling. 10. Complete Transfer: Ensure all solid is transferred and dissolved as required by the experimental procedure.

Post-Operation 11. Decontamination: Wipe down the spatula and any surfaces in the fume hood that may have been contaminated. 12. Waste Disposal: Dispose of the weighing boat, contaminated gloves, and any other disposable materials in the designated solid hazardous waste container. See Section 4 for details. 13. Hygiene: After removing gloves, wash hands thoroughly with soap and water.[\[12\]](#)

3.3. Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of **1-Bromo-1-nitrocyclobutane**.

Emergency and Disposal Procedures

4.1. Spill Response

- Small Solid Spill:
 - Alert personnel in the immediate area.
 - Wearing full PPE, gently cover the spill with an absorbent material (e.g., vermiculite or sand) to prevent dust generation.
 - Carefully sweep the material into a designated hazardous waste container.[\[4\]](#)
 - Decontaminate the area with an appropriate solvent, and dispose of cleaning materials as hazardous waste.
- Large Spill:
 - Evacuate the laboratory immediately and alert others.
 - Close the laboratory door and prevent entry.
 - Contact your institution's Environmental Health & Safety (EH&S) department or emergency response team.

4.2. First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[4\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[\[4\]](#)

- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)

4.3. Waste Disposal

- All **1-Bromo-1-nitrocyclobutane** waste, including unreacted material, contaminated solutions, and disposable labware (gloves, pipette tips, weighing paper), must be collected in a clearly labeled, sealed hazardous waste container.
- Never mix this waste with incompatible chemicals.
- Follow all institutional, local, and national regulations for hazardous waste disposal.

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